

An In-depth Technical Guide to 4-Bromophenylboronic Acid Pinacol Ester

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-(4-Bromophenyl)-4,4,5,5-tetramethyl-1,3,2-dioxaborolane

CAS No.: 68716-49-4

Cat. No.: B1278184

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of 4-Bromophenylboronic acid pinacol ester, a key reagent in modern organic synthesis, particularly in the realm of pharmaceutical and materials science. This document details its chemical and physical properties, provides explicit experimental protocols for its synthesis and application in Suzuki-Miyaura cross-coupling reactions, and explores its role in the development of bioactive molecules.

Core Properties and Specifications

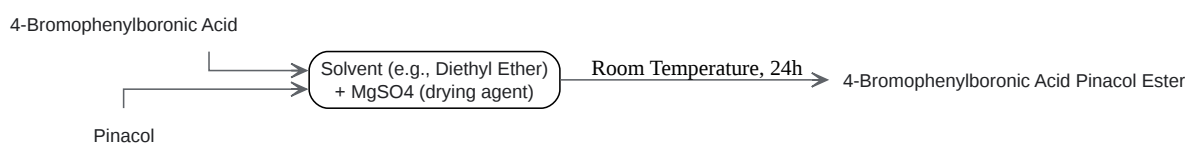
4-Bromophenylboronic acid pinacol ester, also known as **2-(4-bromophenyl)-4,4,5,5-tetramethyl-1,3,2-dioxaborolane**, is a crystalline solid widely utilized in palladium-catalyzed cross-coupling reactions. Its pinacol ester group offers enhanced stability compared to the corresponding boronic acid, making it easier to handle and purify while still providing excellent reactivity.

Property	Value	Reference
CAS Number	68716-49-4	[1]
Molecular Formula	C ₁₂ H ₁₆ BBrO ₂	[1]
Molecular Weight	283.0 g/mol	[1]
Appearance	White to off-white crystalline solid	
Melting Point	85-89 °C	
Purity	≥98%	[1]

Synthesis of 4-Bromophenylboronic Acid Pinacol Ester: Experimental Protocol

The following protocol is a general method for the synthesis of arylboronic acid pinacol esters from the corresponding aryl halide. This specific example is adapted for the synthesis of 4-Bromophenylboronic acid pinacol ester.

Reaction Scheme:



[Click to download full resolution via product page](#)

Caption: Synthesis of 4-Bromophenylboronic acid pinacol ester.

Materials:

- 4-Bromophenylboronic acid

- Pinacol
- Anhydrous Magnesium Sulfate (MgSO_4)
- Anhydrous Diethyl Ether
- Argon or Nitrogen gas
- Standard laboratory glassware (oven-dried)
- Magnetic stirrer

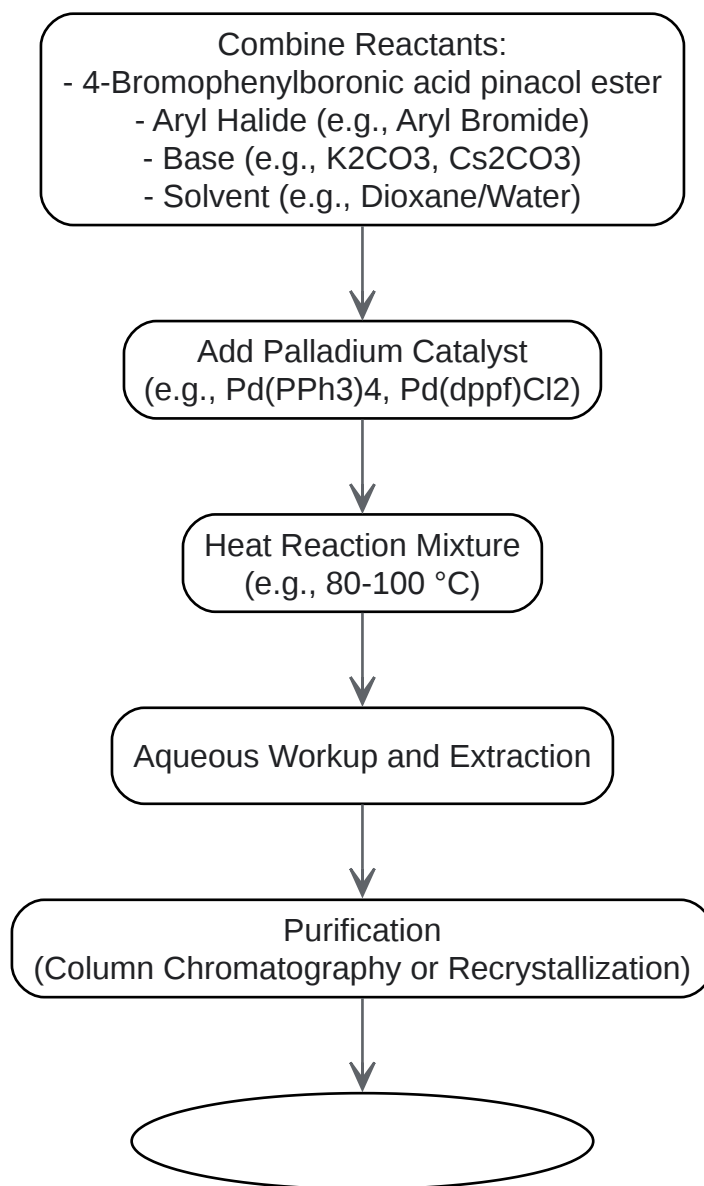
Procedure:

- To an oven-dried flask under an inert atmosphere (Argon or Nitrogen), add 4-bromophenylboronic acid (1 equivalent), pinacol (1.2 equivalents), and anhydrous magnesium sulfate (1.5 equivalents).[2]
- Add anhydrous diethyl ether to the flask.[2]
- Stir the suspension at room temperature for 24 hours.[2]
- Upon completion, filter the reaction mixture to remove the magnesium sulfate.
- Concentrate the filtrate under reduced pressure to obtain the crude product.
- The crude product can be further purified by recrystallization or column chromatography (e.g., using a hexane/ethyl acetate solvent system) to yield the pure 4-Bromophenylboronic acid pinacol ester.[3]

Application in Suzuki-Miyaura Cross-Coupling: Experimental Protocol

4-Bromophenylboronic acid pinacol ester is a cornerstone reagent for the synthesis of biaryl compounds via the Suzuki-Miyaura cross-coupling reaction. This reaction forms a carbon-carbon bond between the aryl group of the boronic ester and an aryl or vinyl halide.

General Reaction Workflow:



[Click to download full resolution via product page](#)

Caption: General workflow for a Suzuki-Miyaura cross-coupling reaction.

Materials:

- 4-Bromophenylboronic acid pinacol ester (1 equivalent)
- Aryl halide (e.g., 1-bromo-4-nitrobenzene) (1.1 equivalents)
- Palladium catalyst (e.g., Pd(PPh₃)₄, 2-5 mol%)

- Base (e.g., K_2CO_3 , CS_2CO_3 , 2-3 equivalents)
- Solvent system (e.g., 1,4-dioxane and water, 4:1)
- Inert gas (Argon or Nitrogen)
- Standard laboratory glassware for reflux

Procedure:

- In a round-bottom flask, combine 4-Bromophenylboronic acid pinacol ester, the aryl halide, and the base.
- Evacuate and backfill the flask with an inert gas three times.
- Add the solvent system and the palladium catalyst to the flask.
- Heat the reaction mixture to reflux (typically 80-100 °C) and monitor the reaction progress by thin-layer chromatography (TLC).
- Once the reaction is complete, cool the mixture to room temperature.
- Perform an aqueous workup by adding water and extracting the product with an organic solvent (e.g., ethyl acetate).
- Dry the combined organic layers over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography or recrystallization to obtain the desired biaryl compound.[3]

Role in Drug Discovery: Synthesis of Kinase Inhibitors

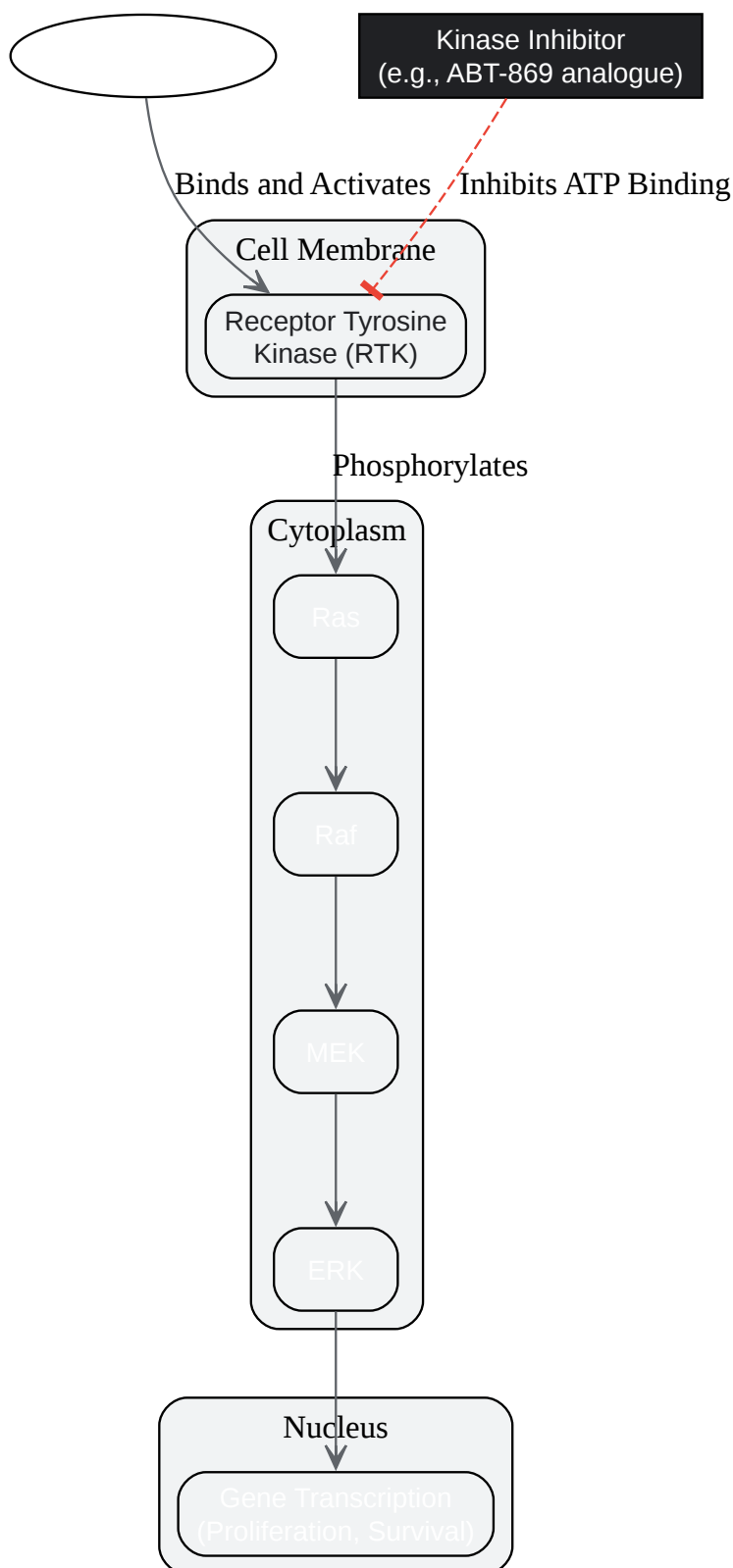
4-Bromophenylboronic acid pinacol ester is a valuable building block in the synthesis of complex organic molecules, including those with significant biological activity. Its utility is particularly evident in the development of kinase inhibitors, a class of drugs that target protein

kinases involved in cell signaling pathways. Dysregulation of these pathways is a hallmark of many diseases, including cancer.

One such example is in the synthesis of analogues of ABT-869, a multi-targeted receptor tyrosine kinase (RTK) inhibitor.^[4] RTKs are crucial for cell proliferation, differentiation, and survival. Their aberrant activation is a common driver of tumor growth. The synthesis of such inhibitors often involves a key Suzuki-Miyaura coupling step to construct the core biaryl scaffold.

Signaling Pathway Inhibition:

The following diagram illustrates the general principle of how a kinase inhibitor, synthesized using building blocks like 4-Bromophenylboronic acid pinacol ester, can disrupt a cancer-related signaling pathway.



[Click to download full resolution via product page](#)

Caption: Inhibition of a generic RTK signaling pathway by a kinase inhibitor.

This simplified diagram shows that by inhibiting the RTK at the cell surface, the kinase inhibitor prevents the downstream signaling cascade that ultimately leads to gene transcription responsible for cell proliferation and survival. The ability to synthesize a diverse library of such inhibitors, often facilitated by versatile reagents like 4-Bromophenylboronic acid pinacol ester, is crucial for structure-activity relationship (SAR) studies and the development of potent and selective cancer therapeutics.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. scbt.com [scbt.com]
- 2. [Organic Syntheses Procedure](http://orgsyn.org) [orgsyn.org]
- 3. home.sandiego.edu [home.sandiego.edu]
- 4. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 4-Bromophenylboronic Acid Pinacol Ester]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1278184/docs#an-in-depth-technical-guide-to-4-bromophenylboronic-acid-pinacol-ester>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)